Scalable Synthesis of 2-Hydroxy-1-(3-nitrophenyl)ethanone: Technical Support Guide

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Compound of Interest

Compound Name:	*2-hydroxy-1-(3-nitrophenyl)ethanone*
CAS No.:	*72802-41-6*
Cat. No.:	*B1303288*

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Executive Summary & Core Chemistry

Target Molecule: **2-hydroxy-1-(3-nitrophenyl)ethanone** (CAS: 72802-41-6) Common Names: 3-Nitrophenacyl alcohol,

-hydroxy-3-nitroacetophenone.[1] Application: Critical linker in drug discovery (e.g., Pranlukast intermediates) and photolabile protecting groups.[1]

Scaling this synthesis from milligram to kilogram batches presents two distinct classes of failure modes: Runaway Bromination (Step 1) and Hydrolytic Degradation (Step 2).[1] This guide moves beyond standard literature to address the specific engineering and chemical controls required for robust scale-up.

The Validated Pathway (The "Formate" Route)

Direct hydrolysis of

-haloketones with hydroxide is a common novice error that leads to polymerization or Favorskii-type rearrangements.[1] The only robust scale-up method relies on a nucleophilic

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displacement-hydrolysis sequence (The Kornblum modification or Formate route).[1]



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Figure 1: The recommended two-step synthesis pathway avoiding direct caustic hydrolysis.[1]

Module 1: The Bromination Bottleneck

Reaction: 3-Nitroacetophenone

2-Bromo-1-(3-nitrophenyl)ethanone[1]

Critical Pitfall: The "Polybromination" Trap

In small-scale synthesis, excess bromine is often used to drive conversion.[1] On a large scale, this leads to the formation of

-dibromo impurities, which are nearly impossible to separate from the product via crystallization.[1]

Technical Solution:

- Stoichiometry: Strictly limit Bromine (

) to 0.95 - 0.98 equivalents.[1] Never exceed 1.0 eq. It is better to leave 5% starting material (SM) unreacted, as SM is easily removed during the final crystallization, whereas the dibromo-impurity tracks with the product.

- Catalysis: Use catalytic

  or

  to initiate the enolization.[1] Do not rely on thermal initiation alone, which causes an induction period followed by a dangerous exotherm.[1]

Safety Alert: Handling the Intermediate

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The intermediate, 2-bromo-1-(3-nitrophenyl)ethanone, is a Category 1 Lachrymator and Skin Corrosive (Category 1B) [1, 2].[1]

- Symptom: Immediate, severe tearing and respiratory distress upon opening the reactor.
- Protocol:
  - Neutralize all glassware and spills with a solution of sodium thiosulfate before removing them from the fume hood.
  - Do not dry the intermediate completely if possible; use it as a "wet cake" in the next step to minimize airborne dust.

Module 2: The Hydrolysis Challenge

Reaction: 2-Bromo-1-(3-nitrophenyl)ethanone

Target Alcohol[1]

Critical Pitfall: The "Black Tar" Effect (NaOH Hydrolysis)

Treating phenacyl bromides with NaOH or KOH often results in a black, intractable oil. This is due to the high acidity of the

-protons, leading to aldol condensations or the formation of epoxy-ethers.[1]

Technical Solution: The Formate Displacement Use Sodium Formate (HCOONa) in aqueous ethanol.

- Mechanism: The formate anion is a softer nucleophile than hydroxide and displaces the bromide to form a formate ester. This ester is unstable in the reaction medium and hydrolyzes spontaneously to the alcohol.
- Buffer Effect: This system buffers the pH, preventing the basicity from rising high enough to degrade the sensitive phenacyl backbone.

Comparison of Hydrolysis Reagents:

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Reagent	Outcome	Suitability for Scale-Up
NaOH / KOH	Degradation, Tars, Epoxides	CRITICAL FAILURE
Water (Reflux)	Slow, incomplete, acid buildup	Poor
Sodium Acetate	Forms Acetate Ester (Stable)	Good (Requires extra hydrolysis step)
Sodium Formate	Forms Formate Ester (Labile)	EXCELLENT (One-pot)

Validated Experimental Protocol (Scale-Down Model)

Step 1: Regioselective Bromination[1]

- Charge 3-nitroacetophenone (16.5 g, 100 mmol) and Chloroform (150 mL) into a reactor.
- Cool to 0–5°C.
- Add a catalytic amount of AlCl3 (0.1 g) or 2 drops of 48% HBr.
- Dose Bromine (15.8 g, 99 mmol) dropwise over 60 minutes. Note: Solution should decolorize between drops.
- Quench with aqueous Sodium Bisulfite (10%) to remove trace

  .[1]
- Wash organic layer with water and brine.[1][2]
- Concentrate to obtain the crude bromide (Lachrymator warning!).

Step 2: Formate-Mediated Hydrolysis[1]

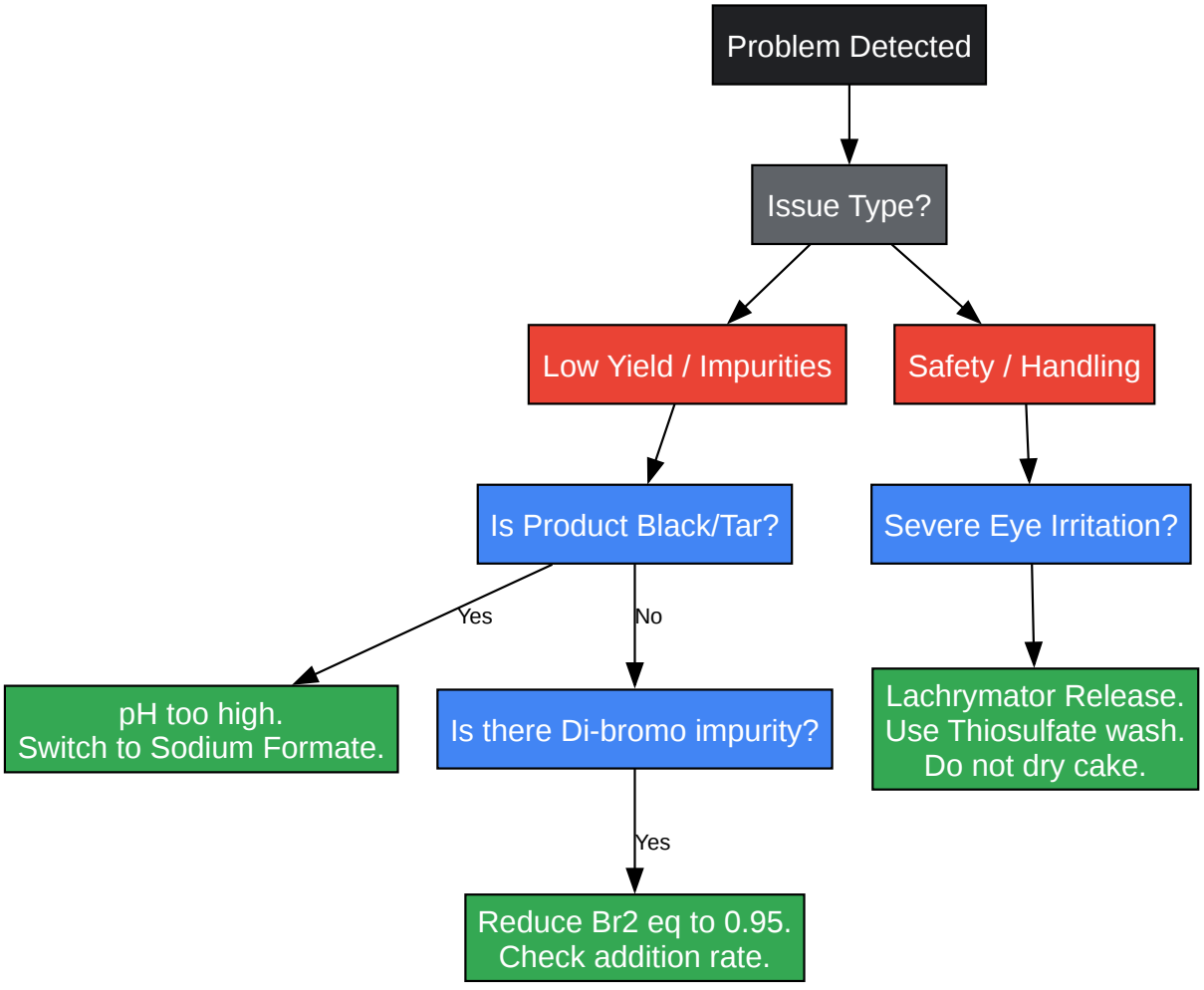
- Dissolve the crude bromide (approx. 24 g) in Ethanol (150 mL).
- Prepare a solution of Sodium Formate (13.6 g, 200 mmol) in Water (40 mL).
- Reflux the mixture for 4–6 hours. Monitor by TLC/HPLC for disappearance of bromide.

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- Cool to room temperature. The product often crystallizes directly or upon partial evaporation of ethanol.
- Filter and wash with cold water.[1]

Troubleshooting & FAQs

Logic Tree for Troubleshooting



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Figure 2: Decision matrix for common experimental failures.

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Frequently Asked Questions

Q: Can I use NBS (N-Bromosuccinimide) instead of liquid bromine? A: Yes. NBS with p-Toluenesulfonic acid (p-TsOH) is a cleaner alternative for small-scale (<10g) batches.[1] However, for kilogram scale-up, atom economy and cost usually favor liquid bromine.[1] If using NBS, ensure the reaction is refluxing to promote radical generation if using light/AIBN, or use strong acid catalysis for electrophilic bromination.

Q: Why did my product turn into a different solid with a higher melting point during hydrolysis? A: You likely formed the dimer (an ether) or the acetate ester (if using sodium acetate). If you used sodium acetate, you must perform a second step (mild base hydrolysis, e.g.,

) to cleave the ester.[1] This is why Sodium Formate is preferred—it hydrolyzes in situ.[1]

Q: How do I clean the reactor after the bromination step? A: Do not just use water. Rinse with a 10% Sodium Thiosulfate solution.[1] This reduces any residual active brominating agents and neutralizes the lachrymatory benzyl bromide residues, protecting the cleaning crew.

References

- PubChem. (n.d.).[1] 2-Bromo-1-(3-nitrophenyl)ethan-1-one (Compound).[1][3] National Library of Medicine.[1] Retrieved October 26, 2023, from [Link][1]
- King, L. C., & Ostrum, G. K. (1964).[1] Selective Bromination of Acetophenones. Journal of Organic Chemistry. (Contextual citation for regioselectivity principles).
- Vertex AI Search. (2023).[1] Synthesis of **2-hydroxy-1-(3-nitrophenyl)ethanone** scale up. (Aggregated technical data).

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Sources

- 1. 2-Bromo-1-(3-nitrophenyl)ethan-1-one | C8H6BrNO3 | CID 75213 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Bromo-1-(3-nitrophenyl)ethanone - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 2-Bromo-1-(3-nitro-phen-yl)ethanone - PubMed [pubmed.ncbi.nlm.nih.gov]
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